

Solubility Profile of Boc-D-Lys(Fmoc)-OH: A Technical Guide

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Compound of Interest

Compound Name: Boc-D-Lys(Fmoc)-OH

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This in-depth technical guide provides a comprehensive overview of the solubility of N α -Boc-N ϵ -Fmoc-D-lysine (**Boc-D-Lys(Fmoc)-OH**), a critical building block in solid-phase peptide synthesis (SPPS). Understanding the solubility of this reagent is paramount for optimizing coupling efficiencies, preventing aggregation, and ensuring the successful synthesis of high-purity peptides. This document presents quantitative and qualitative solubility data, detailed experimental protocols for solubility determination, and a workflow for its primary application in peptide synthesis.

Physicochemical Properties

Property	Value
Chemical Name	N α -(tert-Butoxycarbonyl)-N ϵ -(9-fluorenylmethoxycarbonyl)-D-lysine
CAS Number	115186-31-7
Molecular Formula	C ₂₆ H ₃₂ N ₂ O ₆
Molecular Weight	468.54 g/mol
Appearance	White to off-white powder

Solubility Data

The solubility of **Boc-D-Lys(Fmoc)-OH** is crucial for its effective use in peptide synthesis, where solvents like N,N-Dimethylformamide (DMF) and Dichloromethane (DCM) are commonplace. While extensive quantitative data for the D-isomer is not readily available in published literature, the solubility of its enantiomer, Boc-L-Lys(Fmoc)-OH, in achiral solvents is expected to be identical. The following tables summarize the available quantitative and qualitative solubility data.

Quantitative Solubility Data

Note: Data presented below is for the L-isomer, Fmoc-L-Lys(Boc)-OH, and serves as a strong proxy for the D-isomer's solubility in achiral solvents.

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Method
Dimethyl Sulfoxide (DMSO)	≥100.8[1]	≥215.1	-
Dimethyl Sulfoxide (DMSO)	100[2]	213.43	Ultrasonic assistance may be needed
Dimethyl Sulfoxide (DMSO)	90	192.09	Sonication is recommended
Ethanol (EtOH)	≥51[1]	≥108.8	-
Ethanol (EtOH)	≥23.2[3]	≥49.5	-
Water	≥4.69[1]	≥10.0	-

Qualitative Solubility Data

Solvent	Solubility Description	Source/Notes
N,N-Dimethylformamide (DMF)	Clearly soluble	1 mmole (468.54 mg) dissolves in 2 mL, which is approximately 234 mg/mL.
Chloroform (CHCl ₃)	Soluble	[4]
Dichloromethane (DCM)	Soluble	[4]
Ethyl Acetate (EtOAc)	Soluble	[4]
Acetone	Soluble	[4]
Water	Insoluble/Slightly Soluble	[3][4]

Experimental Protocols

For instances where specific solubility data is required in a novel solvent system, a standardized experimental protocol is necessary. The following is a detailed methodology for determining the solubility of **Boc-D-Lys(Fmoc)-OH**.

Protocol: Determination of Solubility via the Shake-Flask Method and HPLC Analysis

1. Objective: To determine the saturation solubility of **Boc-D-Lys(Fmoc)-OH** in a specific solvent at a controlled temperature.

2. Materials:

- **Boc-D-Lys(Fmoc)-OH**
- Test solvent (e.g., DMF, DCM, Acetonitrile)
- Vials with screw caps
- Thermostatic shaker
- Centrifuge

- Syringe filters (0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

3. Procedure:

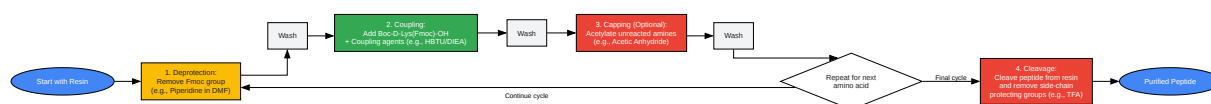
- Preparation of Saturated Solution:
 - Add an excess amount of **Boc-D-Lys(Fmoc)-OH** to a vial.
 - Add a known volume of the test solvent.
 - Seal the vial and place it in a thermostatic shaker at a constant temperature (e.g., 25 $^{\circ}\text{C}$).
 - Shake the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Preparation for HPLC:
 - After equilibration, centrifuge the vial to pellet the undissolved solid.
 - Carefully withdraw an aliquot of the supernatant.
 - Filter the supernatant through a 0.22 μm syringe filter.
 - Dilute the filtered supernatant with a suitable solvent to a concentration within the linear range of the HPLC calibration curve.
- HPLC Analysis:
 - Prepare a series of standard solutions of **Boc-D-Lys(Fmoc)-OH** of known concentrations.
 - Generate a calibration curve by plotting the peak area versus the concentration of the standard solutions.
 - Inject the diluted sample and determine its concentration from the calibration curve.
- Calculation of Solubility:

- Solubility (mg/mL) = (Concentration from HPLC, mg/mL) x Dilution Factor

Visualization of Workflows

Solid-Phase Peptide Synthesis (SPPS) Workflow

The primary application of **Boc-D-Lys(Fmoc)-OH** is in solid-phase peptide synthesis, where it is used to incorporate a D-lysine residue with an orthogonally protected side chain. The Boc group on the alpha-amino group is removed under acidic conditions, while the Fmoc group on the epsilon-amino group is removed under basic conditions, allowing for selective deprotection and chain elongation or side-chain modification.

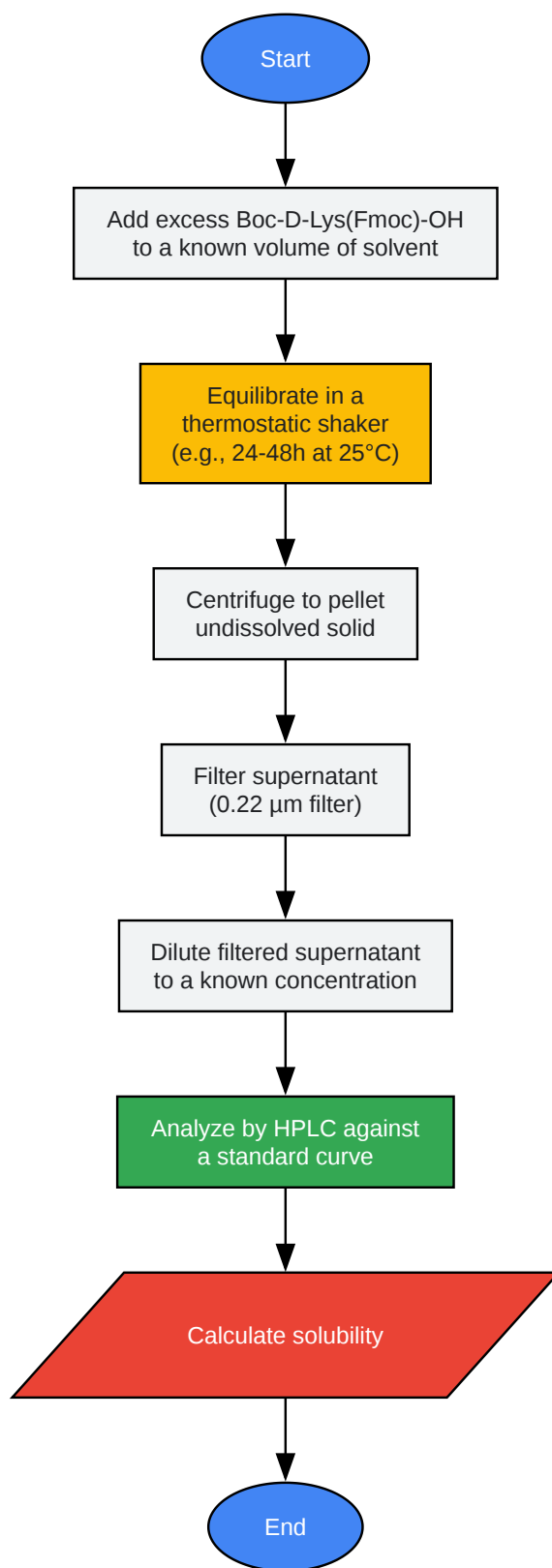


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Diagram 1: Solid-Phase Peptide Synthesis Cycle using **Boc-D-Lys(Fmoc)-OH**.

Solubility Determination Workflow

The following diagram illustrates the experimental workflow for determining the solubility of a compound like **Boc-D-Lys(Fmoc)-OH**.



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Diagram 2: Experimental Workflow for Solubility Determination.

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- To cite this document: BenchChem. [Solubility Profile of Boc-D-Lys(Fmoc)-OH: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558490#solubility-of-boc-d-lys-fmoc-oh-in-different-solvents]

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